

Cross-Validation of ZAP-180013 Activity: A Comparative Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ZAP-180013

Cat. No.: B1683543

[Get Quote](#)

For Immediate Release

This guide provides a comparative analysis of the activity of **ZAP-180013**, a potent inhibitor of Zeta-chain associated protein kinase 70 (ZAP-70), across different cell lines. **ZAP-180013** has emerged as a critical tool for studying T-cell signaling and has shown promise in the context of inflammatory diseases due to its inhibitory effects on the NLRP3 inflammasome. This document is intended for researchers, scientists, and drug development professionals interested in the cellular effects of **ZAP-180013**.

Summary of ZAP-180013 Activity

ZAP-180013 primarily functions as an inhibitor of ZAP-70, a key protein tyrosine kinase in the T-cell receptor (TCR) signaling pathway.[1] By blocking the interaction of the ZAP-70 SH2 domain with immunoreceptor tyrosine-based activation motifs (ITAMs), **ZAP-180013** effectively curtails downstream signaling cascades essential for T-cell activation. Additionally, recent studies have identified **ZAP-180013** as a potent inhibitor of the NLRP3 inflammasome, highlighting its broader potential in inflammatory conditions.

Quantitative Activity Data

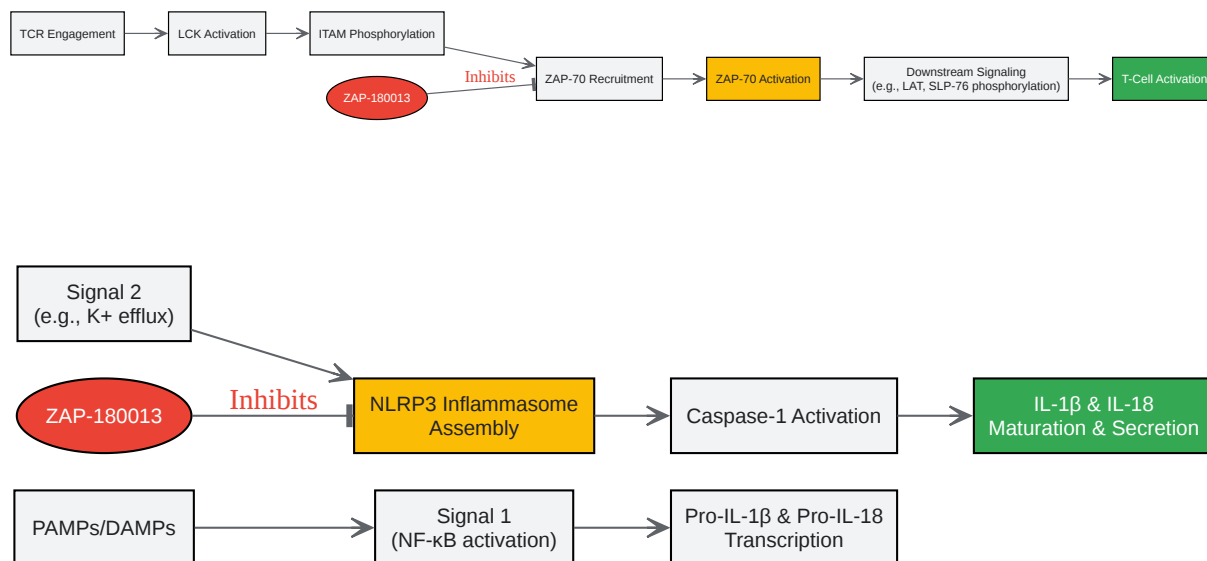
The following table summarizes the known inhibitory concentrations of **ZAP-180013** in various contexts. It is important to note that direct comparative studies across a wide range of cell lines are limited, and the available data comes from distinct experimental setups.

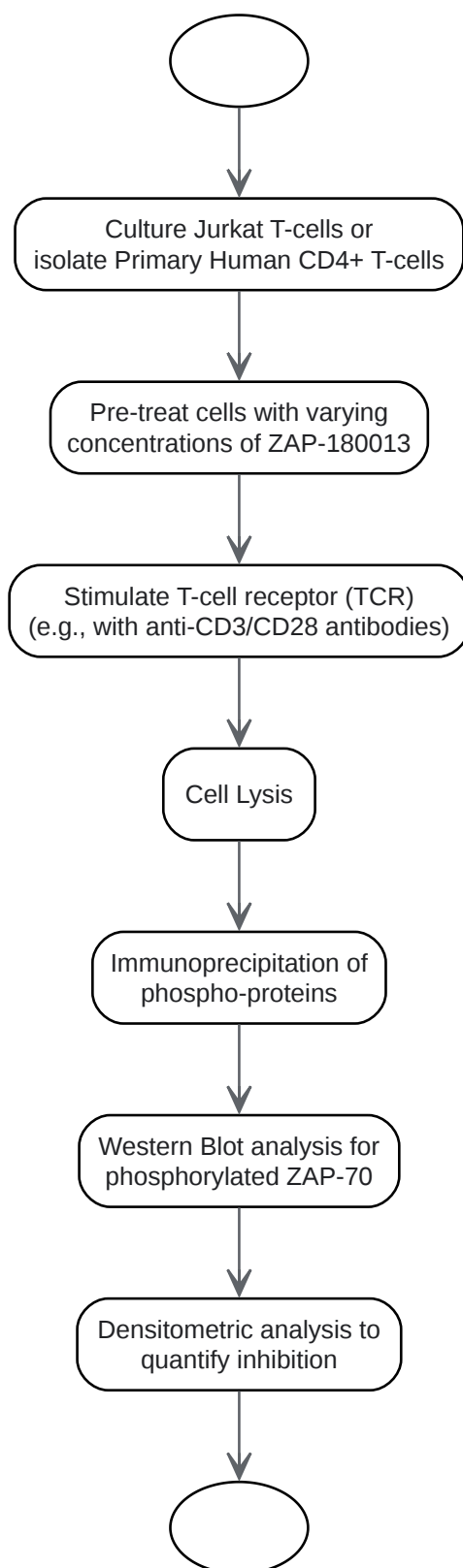
Target/Assay	Cell Line/System	IC50 / Effective Concentration	Reference
ZAP-70 (in vitro enzyme assay)	N/A	1.8 μ M	[1]
ZAP-70 Phosphorylation	Jurkat (human T-lymphocyte)	Dose-dependent inhibition observed, with 4 μ M being an effective concentration for downstream effects.	[2]
ZAP-70 Pathway Confirmation	Primary Human CD4+ T Cells	Activity confirmed, consistent with Jurkat cell findings.	[2]
NLRP3 Inflammasome	Human Immune Cells	Effective inhibitor (specific IC50 not detailed in the provided information).	

Signaling Pathways and Experimental Workflows

To visually represent the mechanisms of action and experimental procedures, the following diagrams have been generated using Graphviz.

ZAP-70 Signaling Pathway Inhibition by ZAP-180013





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. Zap70 Regulates TCR-Mediated Zip6 Activation at the Immunological Synapse - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Cross-Validation of ZAP-180013 Activity: A Comparative Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683543#cross-validation-of-zap-180013-activity-in-different-cell-lines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

